

How to improve the solubility of Sodium 3-hydroxybutyrate in aqueous solutions?

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Compound of Interest

Compound Name: Sodium 3-hydroxybutyrate

Cat. No.: B145789

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Technical Support Center: Sodium 3-hydroxybutyrate Solubility

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in improving the solubility of **Sodium 3-hydroxybutyrate** in aqueous solutions.

Frequently Asked Questions (FAQs)

1. What is the general solubility of **Sodium 3-hydroxybutyrate** in water?

Sodium 3-hydroxybutyrate is a white, crystalline powder that is highly soluble in water.^[1] Its high solubility is attributed to the presence of the sodium ion, which readily dissociates in aqueous solutions.^[1] While qualitative descriptions indicate significant solubility, quantitative values can vary based on the specific conditions of the solution.

2. How does temperature affect the solubility of **Sodium 3-hydroxybutyrate**?

As with many sodium salts, the solubility of **Sodium 3-hydroxybutyrate** in water tends to increase as the temperature rises.^[1] This means that preparing solutions in warm water can facilitate the dissolution of a larger amount of the compound.

3. What is the impact of pH on the solubility of **Sodium 3-hydroxybutyrate**?

The pH of the aqueous solution can influence the solubility of **Sodium 3-hydroxybutyrate**. In acidic conditions, its solubility may decrease, which could lead to precipitation.^[1] This is an important consideration when working with acidic buffers or formulating solutions with a low pH.

4. Are there any recommended solvents other than water for **Sodium 3-hydroxybutyrate**?

While highly soluble in water, **Sodium 3-hydroxybutyrate** also shows solubility in some organic solvents. For instance, it is soluble in ethanol at a concentration of approximately 5 mg/mL.^{[2][3]} However, for most biological applications, aqueous solutions are preferred.

5. How stable are aqueous solutions of **Sodium 3-hydroxybutyrate**?

Aqueous solutions of **Sodium 3-hydroxybutyrate** are not recommended for long-term storage. It is advised to prepare fresh solutions and use them within one day.^[2] While the compound itself is stable, long-term storage of aqueous solutions can be susceptible to microbial growth or degradation, which can affect experimental outcomes.

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Difficulty dissolving the powder	The solution may be approaching its saturation point at the current temperature.	<ol style="list-style-type: none">1. Gently warm the solution while stirring to increase solubility.2. Use sonication to aid in the dissolution process.3. Increase the volume of the solvent to prepare a more dilute solution.
Precipitate forms in the solution	The pH of the solution may have shifted to a more acidic range, causing the compound to precipitate.	<ol style="list-style-type: none">1. Check the pH of your solution and adjust to a neutral or slightly alkaline pH if appropriate for your experiment.2. Ensure that all components of your buffer system are fully dissolved and stable before adding the Sodium 3-hydroxybutyrate.
Inconsistent results between experiments	The aqueous solution may have degraded or become contaminated due to improper storage.	<ol style="list-style-type: none">1. Always prepare fresh solutions of Sodium 3-hydroxybutyrate for each experiment.2. If a stock solution must be made, filter-sterilize it and store at 2-8°C for no longer than 24 hours. However, fresh preparation is strongly advised.[2]
Cloudy or unclear solution	The starting material may contain impurities, or the solubility limit has been exceeded under the current conditions.	<ol style="list-style-type: none">1. Ensure you are using a high-purity grade of Sodium 3-hydroxybutyrate.2. Centrifuge or filter the solution to remove any undissolved particulates before use.

Data Presentation

Table 1: Solubility of **Sodium 3-hydroxybutyrate** in Various Solvents

Solvent	pH	Temperature	Solubility	Notes
Water	Neutral	Room Temperature	Highly soluble[1]	-
PBS	7.2	Room Temperature	~10 mg/mL[2][3]	-
Water	Neutral	60°C	25 mg/mL[4]	Ultrasonic and warming assistance.
Water	Neutral	Room Temperature	100 mg/mL[4]	Ultrasonic assistance needed.
Water	Neutral	30°C	~120 g / 100 g of water[5]	Forms a dihydrate.
Ethanol	-	Room Temperature	~5 mg/mL[2][3]	-
DMSO	-	60°C	16.67 mg/mL[4]	Ultrasonic and warming assistance needed.

Experimental Protocols

Protocol 1: Preparation of a Saturated Aqueous Solution of **Sodium 3-hydroxybutyrate**

Objective: To prepare a saturated solution of **Sodium 3-hydroxybutyrate** in water to determine its maximum solubility under specific conditions.

Materials:

- **Sodium 3-hydroxybutyrate** (high purity)

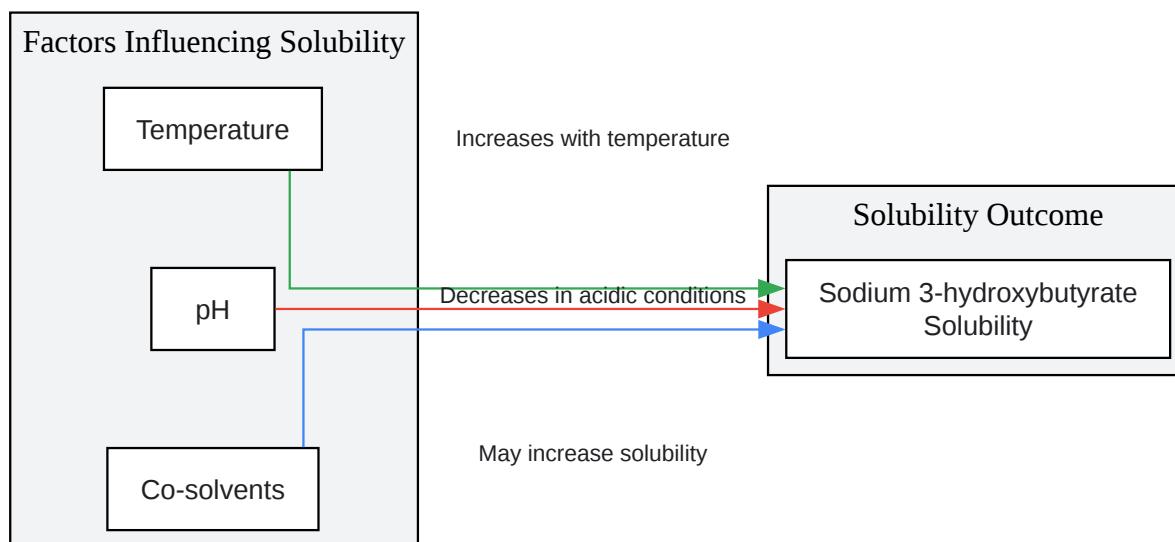
- Deionized or distilled water
- Magnetic stirrer and stir bar
- Temperature-controlled water bath or hot plate
- Analytical balance
- Spatula
- Beaker or flask
- Thermometer
- 0.22 μm syringe filter

Methodology:

- Set the water bath or hot plate to the desired temperature (e.g., 25°C).
- Add a known volume of deionized water to a beaker with a magnetic stir bar.
- Place the beaker in the temperature-controlled environment and allow the water to reach the target temperature.
- Begin stirring the water at a moderate speed.
- Gradually add small, weighed amounts of **Sodium 3-hydroxybutyrate** to the water.
- Allow sufficient time between additions for the powder to dissolve completely.
- Continue adding the compound until a small amount of undissolved solid remains at the bottom of the beaker, indicating that the solution is saturated.
- Allow the solution to equilibrate for at least one hour, maintaining constant temperature and stirring.
- After equilibration, stop stirring and let the undissolved solid settle.

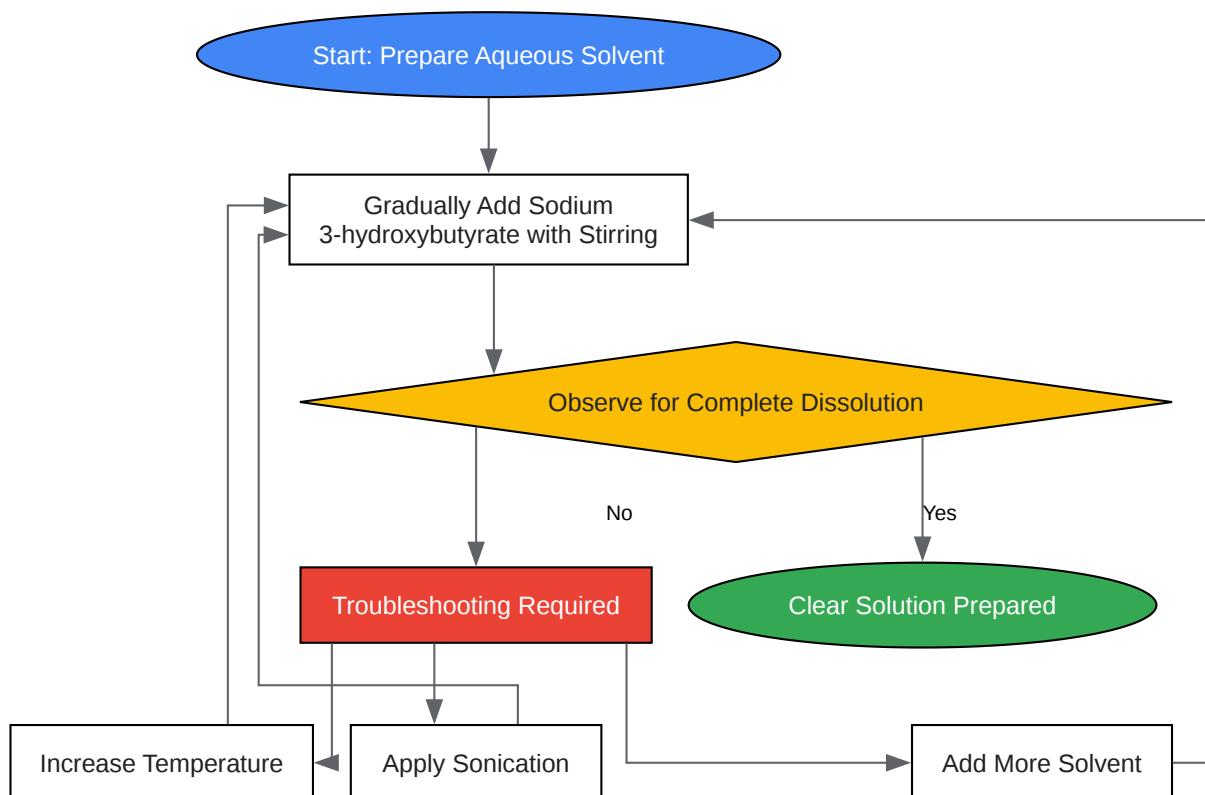
- Carefully draw a sample of the supernatant using a syringe and attach a 0.22 μm filter.
- Filter the solution into a pre-weighed container to remove any undissolved particles.
- Determine the concentration of the saturated solution by a suitable analytical method (e.g., gravimetric analysis after solvent evaporation, or a validated chromatographic method).

Visualizations



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Caption: Factors influencing the solubility of **Sodium 3-hydroxybutyrate**.



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Caption: Experimental workflow for dissolving **Sodium 3-hydroxybutyrate**.

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